

5-Dodecene: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Dodecene

Cat. No.: B1336143

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This technical guide provides an in-depth overview of **5-Dodecene**, a long-chain alkene of interest to researchers, scientists, and professionals in drug development and chemical synthesis. This document covers its chemical and physical properties, detailed stereoselective synthetic protocols, spectroscopic characterization, potential applications, and safety and handling information.

Chemical and Physical Properties

5-Dodecene is an unsaturated hydrocarbon with the chemical formula $C_{12}H_{24}$. It exists as two geometric isomers, **(Z)-5-Dodecene** (cis) and **(E)-5-Dodecene** (trans), each with distinct physical and spectroscopic properties. The CAS Registry Numbers for the isomers are 7206-28-2 for the (Z)-isomer and 7206-16-8 for the (E)-isomer.[1][2]

Table 1: General and Physical Properties of 5-Dodecene Isomers

Property	(Z)-5-Dodecene	(E)-5-Dodecene
CAS Registry Number	7206-28-2[1]	7206-16-8[2]
Molecular Formula	$C_{12}H_{24}$ [1]	$C_{12}H_{24}$ [2]
Molecular Weight	168.32 g/mol [1]	168.32 g/mol [2]
Boiling Point	71 °C @ 10 mmHg	No data available
Density	0.76 g/cm ³ (estimate)	No data available
Refractive Index	1.4310-1.4350 (estimate)	No data available

Table 2: Gas Chromatography Data for 5-Dodecene Isomers

Isomer	Kovats Retention Index (Standard Non-Polar Column)	Kovats Retention Index (Standard Polar Column)
(Z)-5-Dodecene	1188, 1187, 1176[3]	1233, 1235, 1237, 1238, 1240, 1241, 1242, 1244, 1246[3]
(E)-5-Dodecene	1189, 1188, 1181[3]	1231, 1232, 1233, 1234, 1237, 1238, 1239, 1240[3]

Experimental Protocols: Stereoselective Synthesis

The Wittig reaction is a robust and widely used method for the synthesis of alkenes from aldehydes or ketones. The stereochemical outcome of the reaction can be controlled to selectively produce either the (Z) or (E) isomer of **5-dodecene**.

Synthesis of (Z)-5-Dodecene via Standard Wittig Reaction

Non-stabilized phosphorus ylides, under salt-free conditions, typically react with aldehydes to produce (Z)-alkenes with high selectivity.[4][5][6] The synthesis of (Z)-**5-dodecene** can be achieved by reacting heptanal with pentyltriphenylphosphonium ylide.

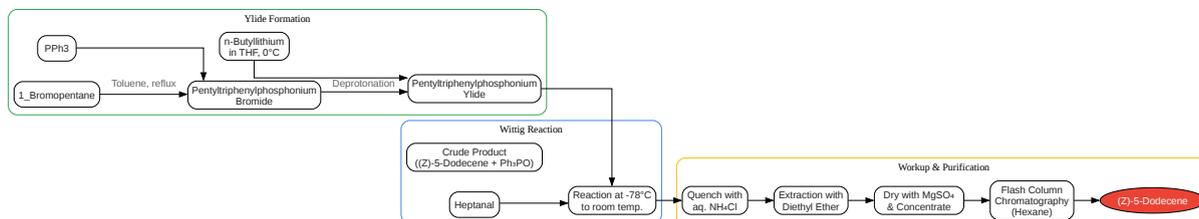
Materials:

- 1-Bromopentane
- Triphenylphosphine (PPh₃)
- Anhydrous tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes
- Heptanal

- Saturated aqueous ammonium chloride (NH₄Cl)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Hexane

Procedure:

- **Preparation of Pentyltriphenylphosphonium Bromide:** In a round-bottom flask, dissolve 1-bromopentane (1.0 eq) and triphenylphosphine (1.0 eq) in anhydrous toluene. Heat the mixture at reflux for 24 hours. Cool the reaction to room temperature, and collect the resulting white precipitate by filtration. Wash the solid with cold diethyl ether and dry under vacuum to yield pentyltriphenylphosphonium bromide.
- **Ylide Formation:** Suspend pentyltriphenylphosphonium bromide (1.1 eq) in anhydrous THF under an inert atmosphere (e.g., argon) and cool to 0 °C. Add n-butyllithium (1.05 eq) dropwise. The formation of the deep red-colored ylide indicates a successful reaction. Stir the mixture at room temperature for 1 hour.
- **Wittig Reaction:** Cool the ylide solution to -78 °C and add a solution of heptanal (1.0 eq) in anhydrous THF dropwise. Allow the reaction to warm to room temperature and stir overnight.
- **Workup and Purification:** Quench the reaction with a saturated aqueous solution of NH₄Cl. Extract the aqueous layer with diethyl ether (3x). Combine the organic layers, wash with brine, and dry over anhydrous MgSO₄. Filter and concentrate the solution under reduced pressure. The crude product contains the desired **(Z)-5-dodecene** and triphenylphosphine oxide as a major byproduct. Purify the crude product by flash column chromatography on silica gel using hexane as the eluent to isolate pure **(Z)-5-dodecene**.



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Caption: Experimental workflow for the synthesis of (Z)-5-Dodecene.

Synthesis of (E)-5-Dodecene via the Schlosser Modification of the Wittig Reaction

To obtain the thermodynamically more stable (E)-alkene from a non-stabilized ylide, the Schlosser modification is employed.[7][8][9][10] This involves the in-situ epimerization of the initially formed cis-betaine intermediate to the more stable trans-betaine before elimination.

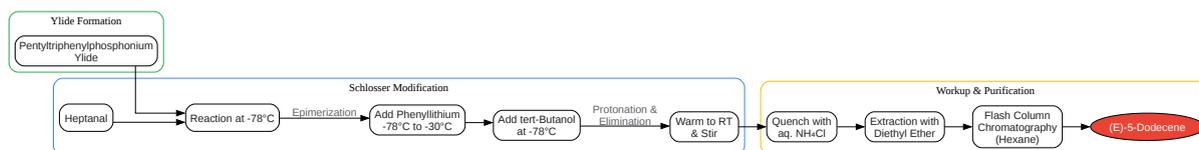
Materials:

- Pentyltriphenylphosphonium bromide
- Anhydrous tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes

- Heptanal
- Phenyllithium (PhLi)
- tert-Butanol
- Saturated aqueous ammonium chloride (NH₄Cl)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Hexane

Procedure:

- **Ylide Formation:** Prepare the pentyltriphenylphosphonium ylide from pentyltriphenylphosphonium bromide and n-butyllithium in anhydrous THF as described in section 2.1.
- **Initial Reaction:** Cool the ylide solution to -78 °C and add a solution of heptanal (1.0 eq) in anhydrous THF dropwise. Stir the mixture at this temperature for 1 hour.
- **Epimerization:** Add a solution of phenyllithium (1.1 eq) dropwise to the reaction mixture at -78 °C. Allow the mixture to warm to -30 °C and stir for 30 minutes. This step facilitates the epimerization to the more stable threo-lithiobetaine.
- **Protonation and Elimination:** Cool the reaction mixture back to -78 °C and add tert-butanol (1.2 eq). Allow the reaction to warm to room temperature and stir overnight.
- **Workup and Purification:** Follow the same workup and purification procedure as described in section 2.1 to isolate pure (E)-**5-dodecene**.



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Caption: Experimental workflow for the synthesis of (E)-5-Dodecene.

Spectroscopic Characterization

The (Z) and (E) isomers of **5-dodecene** can be distinguished by their characteristic signals in ^1H NMR, ^{13}C NMR, and IR spectroscopy.

Table 3: Expected Spectroscopic Data for 5-Dodecene Isomers

Spectroscopic Method	Feature	Expected Value for (Z)-5-Dodecene	Expected Value for (E)-5-Dodecene
¹ H NMR	Vinylic Protons (CH=CH)	~5.3-5.4 ppm (multiplet)	~5.4-5.5 ppm (multiplet)
Allylic Protons (=C-CH ₂)	~2.0-2.1 ppm (multiplet)	~1.9-2.0 ppm (multiplet)	
¹³ C NMR	Vinylic Carbons (C=C)	~129-131 ppm	~130-132 ppm
Allylic Carbons (=C-C)	~27-29 ppm	~32-34 ppm	
IR Spectroscopy	C=C Stretch	~1650-1660 cm ⁻¹ (weak)	~1670-1675 cm ⁻¹ (weak)
=C-H Stretch	~3010-3030 cm ⁻¹	~3010-3030 cm ⁻¹	
=C-H Bend (out-of-plane)	~675-730 cm ⁻¹ (strong)	~960-975 cm ⁻¹ (strong)[11]	

Biological Activity and Applications

Long-chain alkenes, including dodecene isomers, are known to be components or intermediates in the synthesis of insect pheromones.[12][13][14] For example, derivatives of dodecenol are pheromone components for various Lepidoptera species.[14] The specific biological role of **5-dodecene** itself is not extensively documented in publicly available literature; however, its structural motifs are relevant to the synthesis of biologically active molecules. Its primary application in a research setting is as a synthetic intermediate and as a reference compound in analytical studies, such as the analysis of complex hydrocarbon mixtures by GC-MS.[15]

Safety and Handling

5-Dodecene is a combustible liquid and may be fatal if swallowed and enters airways.[16] It should be handled in a well-ventilated area, away from heat, sparks, and open flames. Personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat, should be worn.

First Aid Measures:

- If inhaled: Move the victim to fresh air.
- In case of skin contact: Remove contaminated clothing and rinse skin with plenty of water.
- In case of eye contact: Rinse cautiously with water for several minutes.
- If swallowed: Do NOT induce vomiting. Immediately call a poison center or doctor.

For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

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